

# A Comparative Analysis of Boiling Points Among Dodecane Isomers

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## Compound of Interest

Compound Name: 3,5-Diethyloctane

CAS No.: 62183-93-1

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This guide provides a detailed comparison of the boiling points of n-dodecane and several of its branched isomers. The relationship between molecular structure and boiling point is explored, supported by quantitative data and a standardized experimental protocol for boiling point determination. This information is intended for researchers, scientists, and professionals in the field of drug development and chemical engineering.

## The Influence of Molecular Structure on Boiling Point

The boiling point of a substance is intrinsically linked to the strength of its intermolecular forces. In the case of non-polar alkanes such as dodecane (C<sub>12</sub>H<sub>26</sub>) and its isomers, the primary intermolecular interactions are London dispersion forces. The magnitude of these forces is dependent on the surface area of the molecule.

Generally, for alkane isomers, an increase in branching leads to a more compact, spherical molecular shape. This reduction in surface area diminishes the points of contact between adjacent molecules, thereby weakening the London dispersion forces. Consequently, less energy is required to overcome these forces, resulting in a lower boiling point.<sup>[1][2][3][4]</sup> The

linear isomer, n-dodecane, with the largest surface area, is thus expected to have the highest boiling point among its isomers.[1]

## Boiling Point Data for C<sub>12</sub>H<sub>26</sub> Isomers

The following table summarizes the boiling points of n-dodecane and a selection of its branched isomers, illustrating the effect of molecular branching.

Isomer Name	Molecular Structure	Boiling Point (°C)
n-Dodecane	CH <sub>3</sub> (CH <sub>2</sub> ) <sub>10</sub> CH <sub>3</sub>	216.3[5]
2-Methylundecane	CH <sub>3</sub> (CH <sub>2</sub> ) <sub>8</sub> CH(CH <sub>3</sub> ) <sub>2</sub>	210[6][7]
2,2,4,6,6-Pentamethylheptane	(CH <sub>3</sub> ) <sub>3</sub> CCH <sub>2</sub> CH(CH <sub>3</sub> )CH <sub>2</sub> C(CH <sub>3</sub> ) <sub>3</sub>	177.7[8]
2,2,3,3,4,4-Hexamethylhexane	(CH <sub>3</sub> ) <sub>3</sub> CC(CH <sub>3</sub> ) <sub>2</sub> C(CH <sub>3</sub> ) <sub>2</sub> CH <sub>2</sub> CH <sub>3</sub>	192[9]

## Experimental Protocol: Boiling Point Determination via the Capillary Method

A precise and common method for determining the boiling point of a liquid compound is the capillary method.[10][11] This micro-method is particularly useful when only a small amount of the substance is available.

Apparatus:

- Thiele tube or similar heating apparatus (e.g., aluminum block heater)
- Thermometer
- Small test tube (fusion tube)
- Capillary tube (sealed at one end)
- Liquid sample (C<sub>12</sub>H<sub>26</sub> isomer)

- Heat source (e.g., Bunsen burner or heating mantle)

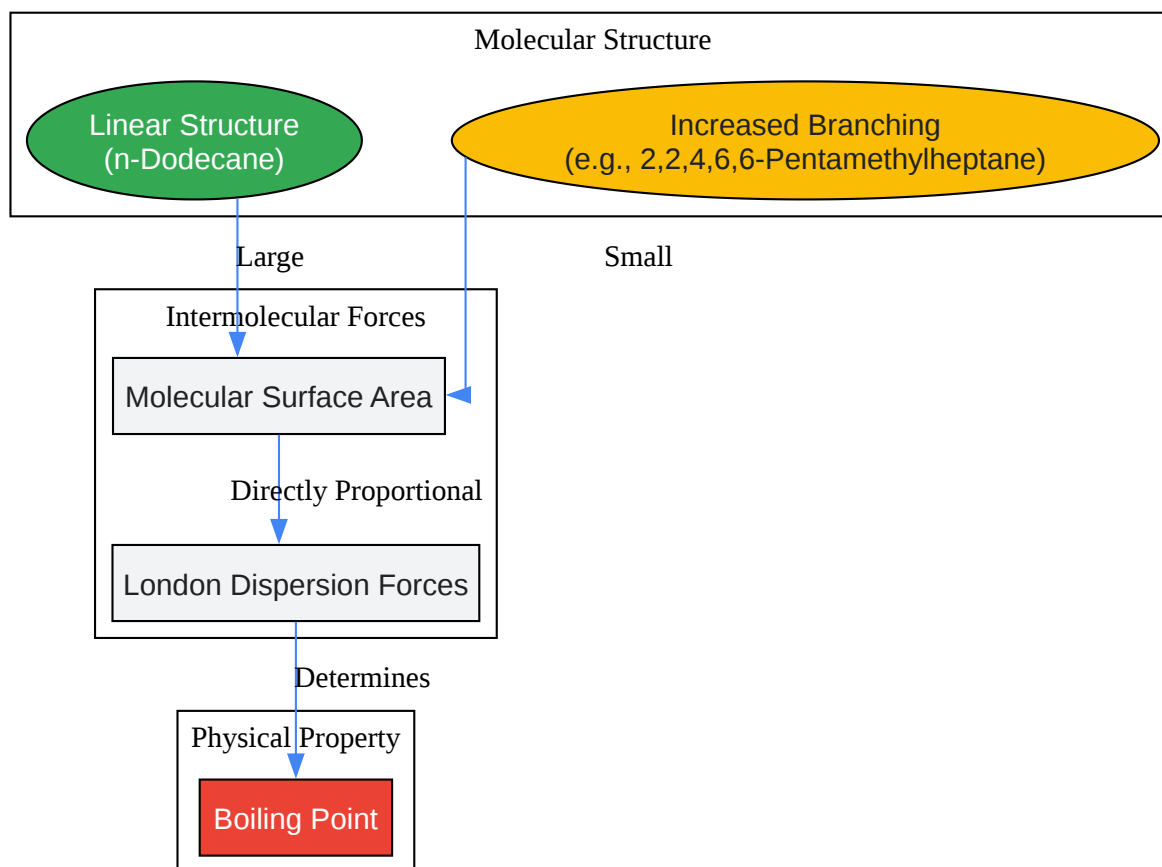
Procedure:

- Sample Preparation: A small amount of the liquid isomer is placed into the fusion tube.
- Capillary Insertion: A capillary tube, sealed at one end, is inverted and placed into the liquid in the fusion tube.[\[12\]](#)
- Apparatus Setup: The fusion tube assembly is attached to a thermometer and placed in the heating apparatus. The heating medium (e.g., mineral oil in a Thiele tube) should be level with the top of the liquid sample.
- Heating: The apparatus is heated gently. Initially, air trapped in the capillary tube will be expelled.[\[13\]](#) As the temperature approaches the boiling point, the vapor pressure of the liquid will increase, leading to a continuous and rapid stream of bubbles emerging from the open end of the capillary tube.[\[10\]](#)[\[11\]](#)
- Boiling Point Observation: The heat source is removed once a steady stream of bubbles is observed. The liquid will begin to cool. The boiling point is the temperature at which the stream of bubbles ceases and the liquid just begins to enter the capillary tube.[\[11\]](#)[\[13\]](#) This indicates that the vapor pressure of the sample is equal to the atmospheric pressure.[\[10\]](#)
- Recording: The temperature at this point is recorded as the experimental boiling point. For accuracy, the procedure can be repeated.

An alternative method for larger sample volumes is distillation.[\[14\]](#) During distillation, the temperature of the vapor phase remains constant as the liquid boils, and this temperature corresponds to the boiling point.[\[14\]](#)

## Logical Relationship: Branching and Boiling Point

The following diagram illustrates the inverse relationship between the degree of molecular branching and the boiling point for C<sub>12</sub>H<sub>26</sub> isomers.



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Caption: Relationship between branching and boiling point.

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